

4-Decenoic Acid in Human Plasma: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Decenoic acid

Cat. No.: B1201771

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Introduction

4-Decenoic acid is a medium-chain monounsaturated fatty acid that has garnered significant attention in the scientific community, primarily due to its association with inherited metabolic disorders. This technical guide provides a comprehensive overview of **4-decenoic acid** in human plasma, with a focus on its quantitative analysis, potential biological roles, and the experimental protocols for its detection. This document is intended for researchers, scientists, and drug development professionals working in the fields of metabolomics, clinical diagnostics, and pharmacology.

Quantitative Data of **cis**-4-Decenoic Acid in Human Plasma

cis-4-Decenoic acid is a key biomarker for the diagnosis of Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency, an inherited disorder of fatty acid oxidation.^[1] Its concentration in plasma is significantly elevated in individuals with this condition. The following table summarizes the quantitative data from a study by Johnson et al. (1994), which utilized an isotope dilution mass spectrometric assay for accurate quantification.

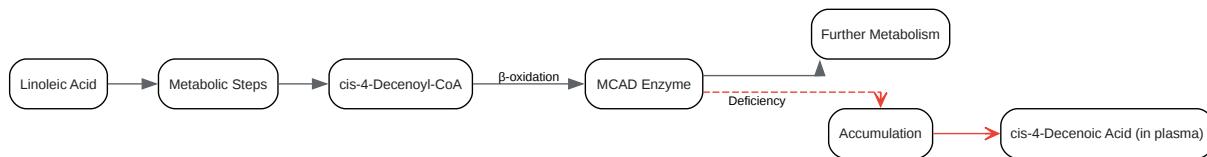
Patient Group	Plasma cis-4-Decenoic Acid Concentration ($\mu\text{mol/L}$)
Normal Children	0.2 - 1.7
MCAD Deficiency Patients (Asymptomatic & Symptomatic)	3.5 - 71
MCAD Heterozygotes	0.1 - 1.5
Other Fatty Acid Oxidation Defects	0.2 - 2.2
Patients on Valproic Acid	0.2 - 0.4

Biological Role and Signaling Pathways

While **cis-4-decenoic acid** is primarily recognized as a diagnostic marker, emerging research suggests it may have direct biological effects, particularly at the elevated concentrations seen in MCAD deficiency.

Metabolic Origin of cis-4-Decenoic Acid

In individuals with MCAD deficiency, the impaired β -oxidation of medium-chain fatty acids leads to the accumulation of metabolic intermediates. **cis-4-Decenoic acid** is an intermediary metabolite of linoleic acid.^[1]



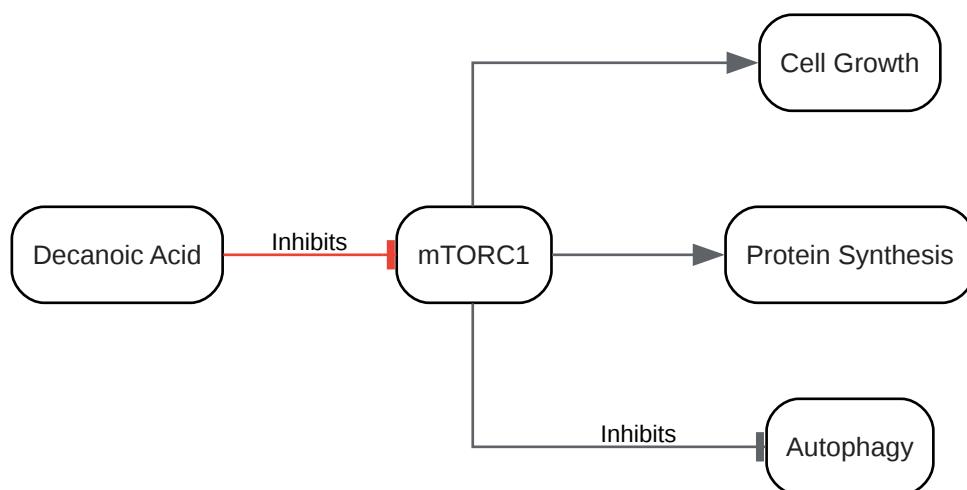
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Caption: Metabolic origin of **cis-4-decenoic acid**.

Potential Signaling Pathways of Structurally Related Decenoic Acids

Direct signaling pathways for **cis-4-decenoic acid** have not been extensively elucidated. However, studies on structurally similar decenoic acid isomers, such as decanoic acid and 10-hydroxy-2-decenoic acid, provide insights into potential mechanisms of action.

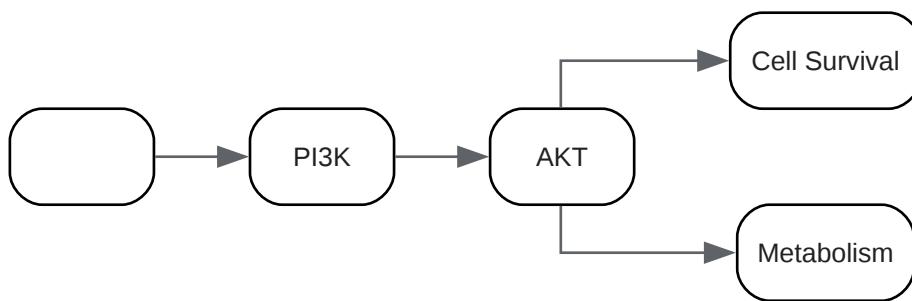
Decanoic Acid Signaling: Decanoic acid, a saturated medium-chain fatty acid found in ketogenic diet therapies, has been shown to inhibit the mechanistic target of rapamycin complex 1 (mTORC1) signaling pathway, independent of glucose and insulin levels. This suggests a direct cellular effect on a key regulator of cell growth and metabolism.



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Caption: Decanoic acid inhibits the mTORC1 signaling pathway.

10-Hydroxy-2-Decenoic Acid (10-HDA) Signaling: 10-HDA, a major component of royal jelly, has been demonstrated to influence several signaling pathways, including the dietary restriction and target of rapamycin (TOR) signaling pathways, as well as the PI3K/AKT pathway, which are crucial for cell survival and metabolism.



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Caption: 10-HDA activates the PI3K/AKT signaling pathway.

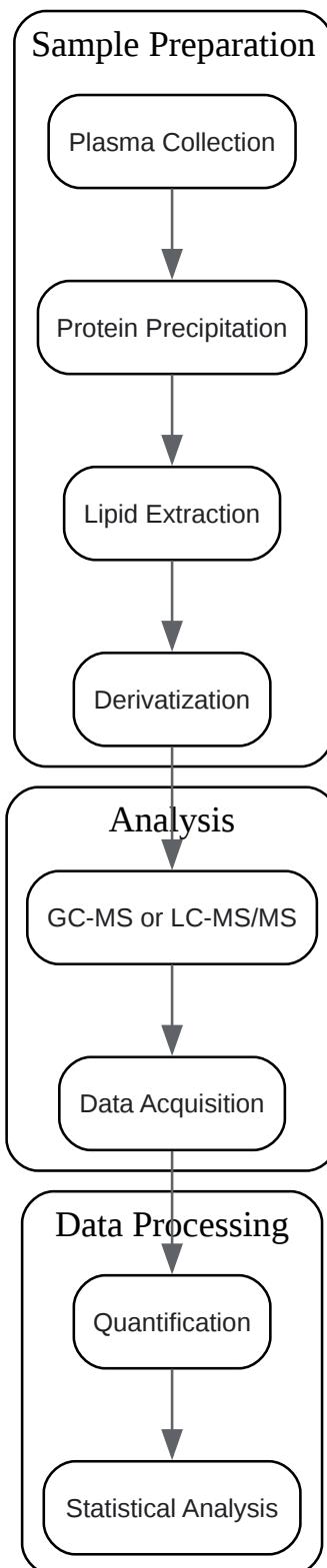
Given the structural similarities, it is plausible that the elevated levels of **cis-4-decenoic acid** in MCAD deficiency could interact with these or other signaling pathways, contributing to the pathophysiology of the disease. However, this remains an area for further investigation.

Experimental Protocols

Accurate quantification of **4-decenoic acid** in human plasma is critical for both diagnostic and research purposes. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common analytical techniques employed.

General Experimental Workflow

The following diagram illustrates a general workflow for the analysis of **4-decenoic acid** in human plasma.

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References

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